

Application Notes and Protocols for Achieving High Polishability with Microfilled Composites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Silux*

Cat. No.: *B073817*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to achieving a high-gloss, durable finish on microfilled composite resins, essential for aesthetic, long-lasting dental restorations and in vitro models. The following sections detail established polishing techniques, quantitative data on surface roughness, and step-by-step experimental protocols.

Data on Surface Roughness of Microfilled Composites

Achieving a smooth surface is critical to the clinical success and longevity of composite restorations. A lower surface roughness (Ra) value indicates a smoother, more polishable surface, which is less prone to plaque accumulation, staining, and wear. The following table summarizes the surface roughness data from various studies on microfilled composites using different polishing systems.

Composite Type	Polishing System/Technique	Average Surface Roughness (Ra) in μm	Reference
Microfilled Composite	Mylar Strip (Control)	~0.03 - 0.25	[1][2]
Microfilled Composite	Sof-Lex (Aluminum Oxide Discs)	0.06 - 0.25	[3][4][5]
Microfilled Composite	Enhance + PoGo	Clinically acceptable, smoother than Sof-Lex in some studies	[6]
Microfilled Composite	Diamond Burs	0.69 - 1.44	[5]
Microfilled Composite	Carbide Burs	Generally provides initial contouring, requires further polishing	[7][8]
Microfilled Composite	Rubber Polishing Points + Polishing Paste	Can produce satisfactory smoothness, especially in areas inaccessible to discs	[5][7]

Note: The effectiveness of a polishing system can be material-dependent.[5] It is often recommended to use the polishing system supplied by the composite's manufacturer.

Experimental Protocols for Polishing Microfilled Composites

The following are detailed protocols for commonly used and effective techniques for polishing microfilled composites.

Protocol 1: Multi-Step Aluminum Oxide Disc System (e.g., Sof-Lex)

This technique is widely regarded as a gold standard for achieving a high polish on composite restorations.[3][7] It involves a sequential use of discs with progressively finer abrasive particles.

Materials and Instruments:

- Low-speed handpiece
- Mandrel for polishing discs
- Sequence of aluminum oxide polishing discs (coarse, medium, fine, superfine)
- Water for irrigation

Procedure:

- **Gross Contouring:** After light-curing the composite, perform initial shaping and removal of excess material with fine-grit diamond or multi-fluted carbide burs.[8]
- **Coarse Disc:** Begin with the coarsest grit aluminum oxide disc to further refine contours and remove surface irregularities. Use with a light touch and water spray to prevent overheating. [9]
- **Medium Disc:** Proceed to the medium grit disc to begin the smoothing process. Move the disc continuously over the surface.[9]
- **Fine Disc:** Use the fine grit disc to further reduce scratches and create a satin-like finish.
- **Superfine Disc:** Achieve the final high-gloss polish with the superfine disc. Apply with a very light, intermittent touch.[10]
- **Final Polish (Optional):** For an exceptional luster, a final step using a polishing paste with a felt or foam disc can be employed.[9][11]

Protocol 2: Diamond-Impregnated Rubber Polishers (e.g., Enhance/PoGo, TWIST™ DIA)

This method utilizes rubber cups, points, or wheels impregnated with diamond particles for a simplified polishing process.

Materials and Instruments:

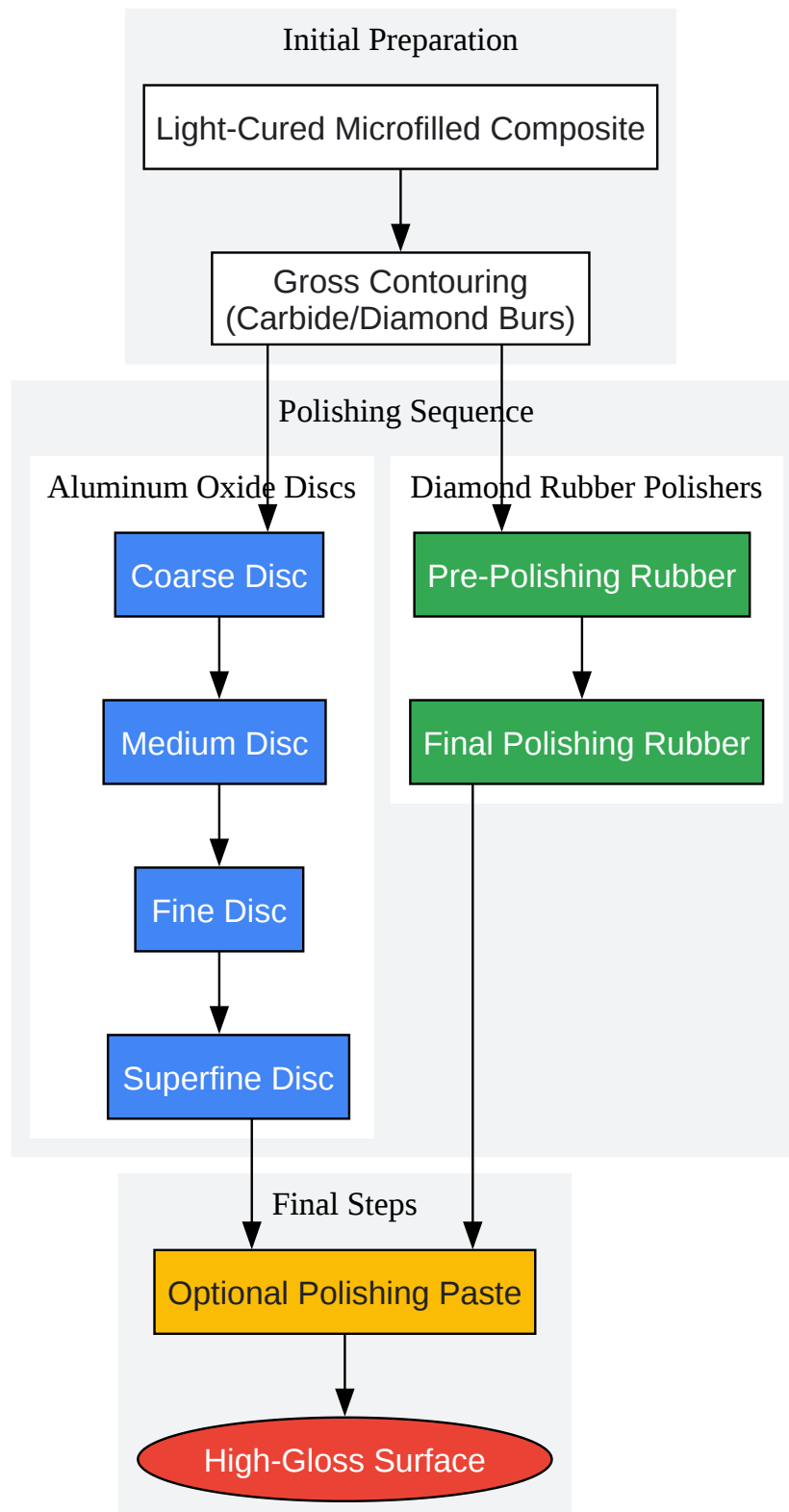
- Low-speed handpiece
- Diamond-impregnated rubber polishers (e.g., cups, points, discs) in a sequential system if applicable.
- Polishing paste (optional)

Procedure:

- **Initial Contouring:** As with the disc system, begin with carbide or diamond burs for initial shaping.
- **Pre-Polishing:** Use the initial, more abrasive rubber polisher (e.g., the dark blue TWIST™ DIA rubber) to smooth the surface and remove scratches from the contouring instruments. This should be done on a dry surface at a recommended speed of 5,000-10,000 rpm, avoiding excessive pressure to prevent overheating.[11]
- **Final Polishing:** Use the finer grit rubber polisher (e.g., the light-blue TWIST™ DIA rubber) to achieve the final gloss.[11]
- **Optional Paste Polish:** For an enhanced shine, a diamond or aluminum oxide polishing paste can be applied with a soft brush or felt wheel as a final step.[11][12]

Visualizing Polishing Workflows

The following diagrams illustrate the experimental workflows and logical relationships in achieving a high polish on microfilled composites.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Polishing Microfilled Composites.



[Click to download full resolution via product page](#)

Caption: Logical Progression of Surface Finish During Polishing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. The effect of three polishing systems on surface roughness of flowable, microhybrid, and packable resin composites - PMC [pmc.ncbi.nlm.nih.gov]
2. Surface roughness and microhardness evaluation of composite resin restorations subjected to three different polishing systems immediately and after 24 h: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]
3. Effect of polishing systems on the surface roughness of microhybrid composites - PubMed [pubmed.ncbi.nlm.nih.gov]
4. researchgate.net [researchgate.net]
5. researchgate.net [researchgate.net]
6. The effect of various polishing systems on the surface roughness of composite resins | Semantic Scholar [semanticscholar.org]
7. scielo.br [scielo.br]
8. Finishing and polishing of composite's— A review - IP Indian J Conserv Endod [ijce.in]
9. dothandson.com [dothandson.com]
10. m.youtube.com [m.youtube.com]

- 11. kuraraynoritake.eu [kuraraynoritake.eu]
- 12. styleitaliano.org [styleitaliano.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Achieving High Polishability with Microfilled Composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073817#techniques-for-achieving-high-polishability-with-microfilled-composites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com